

4-Methylisoxazole-5-carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methylisoxazole-5-carboxylic acid

Cat. No.: B1317163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-methylisoxazole-5-carboxylic acid**, a heterocyclic compound of interest in chemical research and drug development. The following sections detail the material's properties, associated hazards, and recommended procedures for safe use, storage, and disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-methylisoxazole-5-carboxylic acid** is presented below. These properties are essential for understanding the compound's behavior and for designing safe experimental procedures.

Property	Value	Reference
Molecular Formula	C ₅ H ₅ NO ₃	[1][2][3]
Molecular Weight	127.10 g/mol	[1][2][4]
Appearance	Solid	[2]
Melting Point	144-148 °C	[5]
Flash Point	141 °C (285.8 °F)	[2]
CAS Number	2510-32-9	[1]


Hazard Identification and Classification

4-Methylisoxazole-5-carboxylic acid is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Warning[2][6][7]

Hazard Pictograms:

-  alt text

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **4-methylisoxazole-5-carboxylic acid**.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling this compound:

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[7]
Skin Protection	Wear protective gloves and impervious clothing. [6][7] Gloves must be inspected prior to use.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 136 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[8] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used.[1]

General Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6][9]
- Avoid contact with skin, eyes, and clothing.[10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][11]
- Wash hands thoroughly after handling.[6][7]
- Keep containers tightly closed when not in use.[6]

Storage

- Store in a cool, dry, and well-ventilated place.[6]
- Keep containers tightly closed.[6]
- Store locked up.[11]

First Aid Measures

In the event of exposure, immediate first aid is crucial. The following procedures should be followed.

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][9]
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][6][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[1][6][10]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[1][11]

Accidental Release Measures

In case of a spill, follow these procedures:

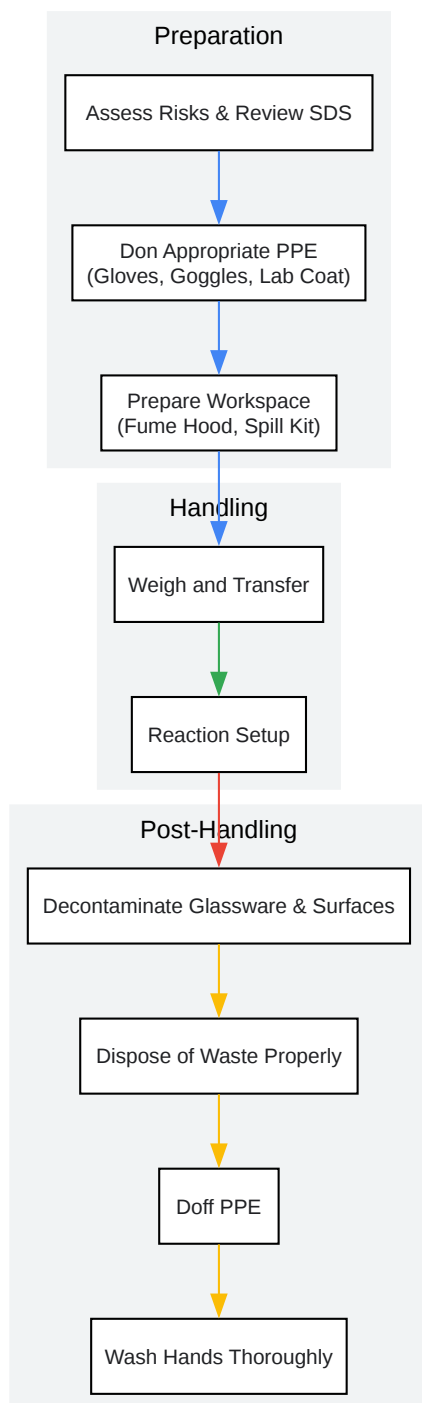
- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[1][9]
- Environmental Precautions: Do not let the product enter drains.[9]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1][6][9]

Fire-Fighting Measures

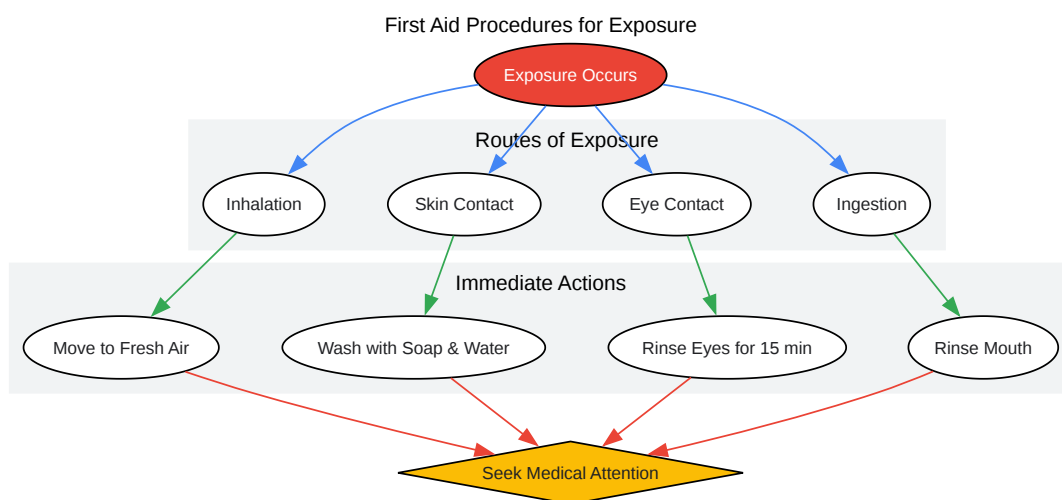
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[9\]](#)
- Special Hazards: Hazardous combustion products include carbon oxides and nitrogen oxides.[\[1\]](#)[\[9\]](#)
- Fire-Fighter Protection: Wear self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)[\[6\]](#)[\[9\]](#)

Diagrams

General Handling Workflow for 4-Methylisoxazole-5-carboxylic Acid

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Caption: General laboratory workflow for handling solid chemicals.



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Caption: First aid response to various exposure routes.

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